

Application Note: Cyclohexyl (4-Nitrophenyl) Carbonate in Peptide Science

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Compound of Interest

Compound Name:	Cyclohexyl (4-nitrophenyl) Carbonate
CAS No.:	176787-42-1
Cat. No.:	B2792598

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Advanced Strategies for Hoc-Protection and Carbamate Derivatization

Executive Summary

In the landscape of peptide synthesis, **Cyclohexyl (4-nitrophenyl) carbonate** is not a standard condensing reagent (like DCC or HATU) used to form amide bonds between two amino acids. Rather, it is a specialized derivatizing reagent used to "couple" a cyclohexyl moiety to a peptide or amino acid amine.

Its primary applications are twofold:

- **Protecting Group Chemistry:** Introduction of the Cyclohexyloxycarbonyl (Hoc) group, a robust protecting group for the N-terminus or Tryptophan indole side-chain, offering unique orthogonality to Boc and Fmoc strategies.

- **Peptidomimetic Synthesis:** Efficient installation of cyclohexyl carbamates (urethanes) at the N-terminus, a common pharmacophore in inhibitors of kinases (e.g., RIPK1) and metabolic modulators.

This guide details the mechanistic rationale, reaction protocols, and orthogonality profiles necessary to deploy this reagent effectively.

Mechanistic Grounding & Chemical Logic

2.1 The Reagent Profile

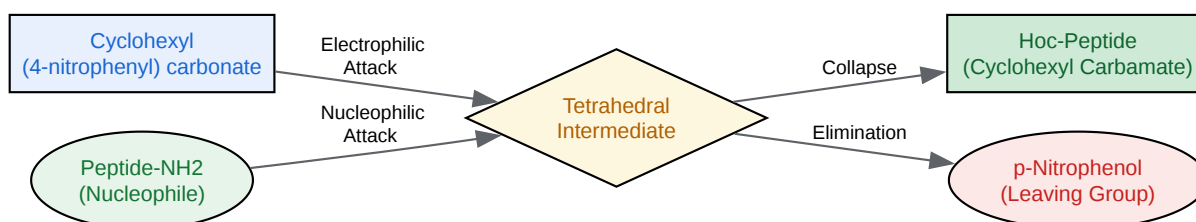
Cyclohexyl (4-nitrophenyl) carbonate consists of a cyclohexyl ring linked to a reactive 4-nitrophenyl (pNP) ester via a carbonate bridge.

- **Leaving Group:** The p-nitrophenolate anion () is a good leaving group, making the carbonate carbonyl highly electrophilic.
- **Selectivity:** While reactive toward primary and secondary amines, it is less prone to hydrolysis than corresponding chloroformates, allowing for easier handling and cleaner reactions.

2.2 Reaction Mechanism

The "coupling" is a nucleophilic acyl substitution. The nucleophilic amine of the peptide attacks the carbonyl carbon of the carbonate. The tetrahedral intermediate collapses to expel p-nitrophenol, resulting in a stable cyclohexyl carbamate (Hoc-peptide).

DOT Diagram: Mechanism of Action



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Figure 1: Nucleophilic substitution mechanism transforming a peptide amine into a Cyclohexyloxycarbonyl (Hoc) derivative.

Application A: The Hoc Protecting Group

The Cyclohexyloxycarbonyl (Hoc) group is an underutilized but powerful tool in complex peptide synthesis.

3.1 Orthogonality Profile

The Hoc group functions similarly to the Benzyloxycarbonyl (Z or Cbz) group but possesses distinct stability properties, particularly regarding acid resistance.

Condition	Hoc Stability	Boc Stability	Fmoc Stability	Z (Cbz) Stability
TFA (Neat)	Stable	Labile	Stable	Stable
Piperidine (20%)	Stable	Stable	Labile	Stable
H ₂ / Pd-C	Labile (Slow)	Stable	Stable	Labile (Fast)
HF (Anhydrous)	Labile	Labile	Stable	Labile
HBr / AcOH	Labile	Labile	Stable	Labile

Why use Hoc?

- **Tryptophan Protection:** Hoc is excellent for protecting the indole nitrogen () of Tryptophan. Unlike the Formyl (For) group, Hoc is cleaved by HF (often with p-cresol scavenger), avoiding the need for separate base treatments that can cause racemization or side reactions.^[1]
- **Fine-Tuning Acid Sensitivity:** Hoc is more stable to intermediate acid treatments (like dilute TFA used to cleave highly sensitive linkers) than Boc.

3.2 Protocol: Introduction of Hoc to Amino Acids

Objective: Synthesize

-Hoc-Amino Acid-OH for use in SPPS or solution phase synthesis.

Materials:

- Amino Acid (H-AA-OH)
- **Cyclohexyl (4-nitrophenyl) carbonate** (1.1 equiv)
- Base:
or DIPEA
- Solvent: Water/Dioxane (1:1) or DMF^{[1][2][3][4]}

Step-by-Step Procedure:

- Dissolution: Dissolve 10 mmol of the amino acid in 20 mL of 10% (aq). If the amino acid is hydrophobic, add 10-20 mL of Dioxane to ensure solubility.
- Addition: Cool the solution to 0°C. Add 11 mmol (1.1 equiv) of **cyclohexyl (4-nitrophenyl) carbonate** dropwise or portion-wise over 15 minutes.
- Reaction: Allow the mixture to warm to room temperature and stir vigorously for 4–12 hours.
 - Monitoring: Monitor consumption of the amino acid by TLC (n-Butanol/AcOH/H₂O) or HPLC. The formation of yellow p-nitrophenolate indicates reaction progress.
- Work-up:
 - Extract the reaction mixture with Diethyl Ether (mL) to remove unreacted carbonate and p-nitrophenol (if in neutral form).
 - Acidify the aqueous phase carefully to pH 2–3 using 1N HCl (cool on ice). The Hoc-amino acid will precipitate or oil out.
- Isolation: Extract the acidified product into Ethyl Acetate (

mL). Wash combined organics with brine, dry over

, and concentrate.^[5]

- Purification: Recrystallize from EtOAc/Hexane or purify via column chromatography if necessary.

Application B: Synthesis of Cyclohexyl Carbamate Peptidomimetics

In medicinal chemistry, the N-terminal cyclohexyl carbamate often serves as a lipophilic cap that improves metabolic stability and membrane permeability.

4.1 Protocol: N-Terminal Capping on Solid Phase (SPPS)

Objective: Cap the N-terminus of a resin-bound peptide with a cyclohexyl carbamate.

Materials:

- Resin-bound peptide (Fmoc-removed, free amine).
- **Cyclohexyl (4-nitrophenyl) carbonate** (3–5 equiv).
- HOBt (1 equiv) – Optional, can accelerate reaction.
- DIPEA (6 equiv).
- DMF (anhydrous).

Step-by-Step Procedure:

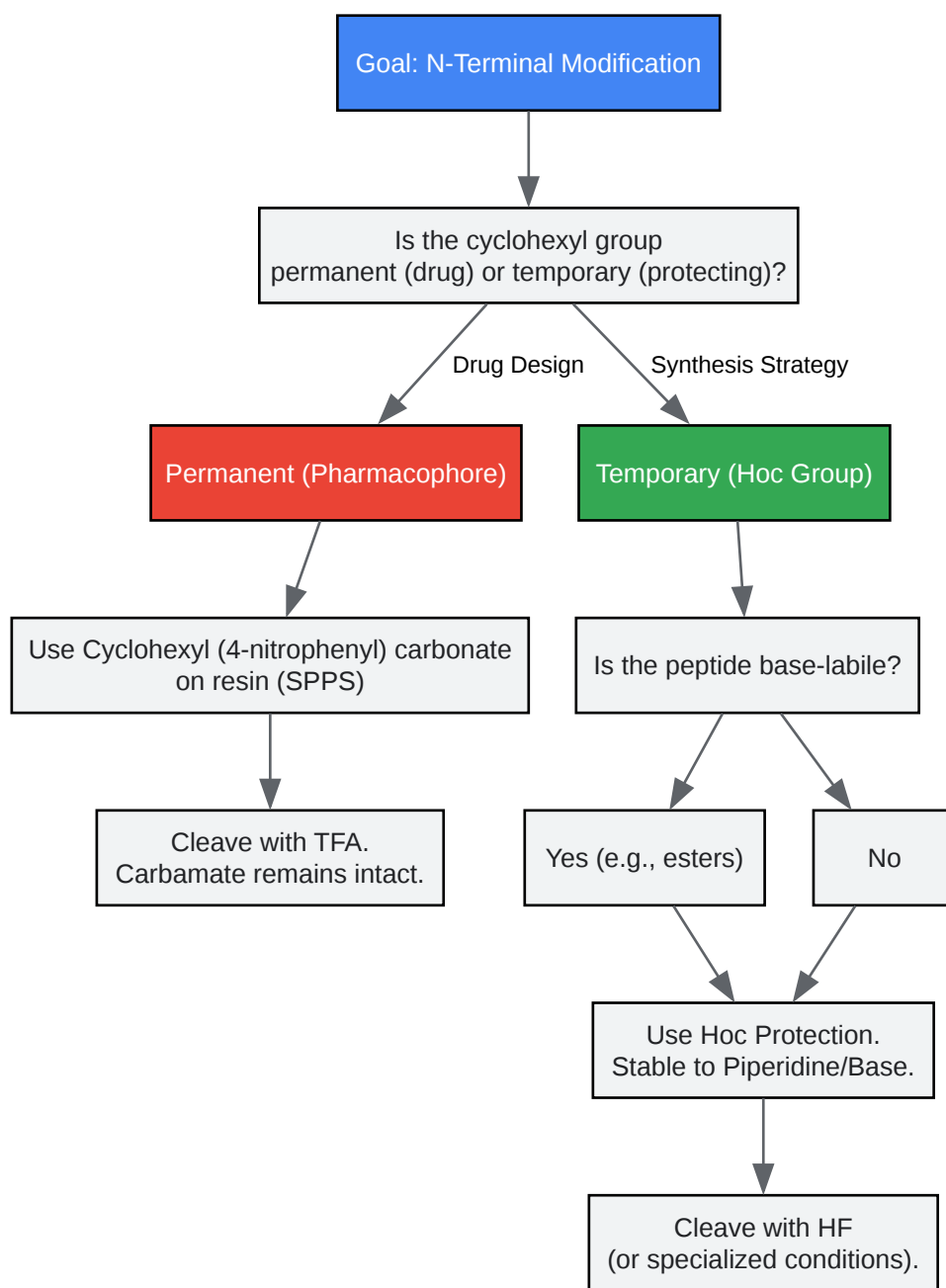
- Preparation: Swell the resin (approx. 0.1 mmol scale) in DMF for 20 minutes. Drain.
- Cocktail Preparation: In a vial, dissolve **cyclohexyl (4-nitrophenyl) carbonate** (0.5 mmol) and HOBt (0.1 mmol) in 2 mL DMF. Add DIPEA (0.6 mmol). The solution typically turns bright yellow due to trace hydrolysis releasing p-nitrophenolate (this is normal).
- Coupling: Add the cocktail to the resin. Shake/agitate at room temperature for 2–4 hours.

- Note: This reaction is slower than standard HATU couplings. Extended time ensures completion.
- Kaiser Test: Perform a Kaiser (ninhydrin) test.
 - Blue: Incomplete. Repeat step 3 with fresh reagents.
 - Colorless/Yellow: Complete capping.
- Washing: Wash resin extensively with DMF (), DCM (), and MeOH () to remove the persistent yellow color of the nitrophenol byproduct.
- Cleavage: Proceed with standard TFA cleavage. The Cyclohexyl carbamate is stable to TFA cleavage conditions.

Troubleshooting & Critical Parameters

Issue	Probable Cause	Corrective Action
Low Yield	Hydrolysis of reagent	Ensure solvents (DMF/DCM) are anhydrous. Store reagent in desiccator at -20°C.
Slow Reaction	Steric hindrance	Add HOBt (1 equiv) or DMAP (0.1 equiv) as a catalyst. Heat to 40°C if peptide is stable.
Yellow Product	p-Nitrophenol contamination	The byproduct is sticky. Wash resin with 5% DIPEA/DMF followed by extensive DCM washes.
Precipitation	Reagent insolubility	Use a DCM/DMF (1:1) mixture for the coupling reaction. [3]

DOT Diagram: Decision Workflow



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Figure 2: Decision tree for selecting **Cyclohexyl (4-nitrophenyl) carbonate** based on synthetic goals.

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